An In-depth Technical Guide to (2-Chloro-6-methoxyphenyl)methanamine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(2-Chloro-6-methoxyphenyl)methanamine*
CAS No.:	*927902-53-2*
Cat. No.:	*B1415042*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **(2-Chloro-6-methoxyphenyl)methanamine**, a substituted benzylamine derivative with significant potential in medicinal chemistry and drug discovery. We will delve into its fundamental physicochemical properties, explore validated synthetic routes, and discuss its relevance as a building block in the development of novel therapeutic agents.

Core Molecular Attributes

(2-Chloro-6-methoxyphenyl)methanamine, also known as 2-chloro-6-methoxybenzylamine, is a primary amine featuring a benzene ring substituted with both a chlorine atom and a methoxy group at positions 2 and 6, respectively, relative to the aminomethyl substituent.

Molecular Formula and Weight

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The chemical structure of **(2-Chloro-6-methoxyphenyl)methanamine** is defined by its molecular formula and corresponding molecular weight, which are fundamental parameters for any experimental work.

- Molecular Formula: $C_8H_{10}ClNO$
- Monoisotopic Mass: 171.04509 Da
- Molecular Weight: 171.62 g/mol

These values are critical for accurate reagent measurements, reaction stoichiometry calculations, and the interpretation of mass spectrometry data.

Structural Representation

The spatial arrangement of atoms and functional groups dictates the molecule's reactivity and interaction with biological targets.

Figure 1: 2D structure of **(2-Chloro-6-methoxyphenyl)methanamine**.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **(2-Chloro-6-methoxyphenyl)methanamine** is essential for its handling, formulation, and application in both chemical synthesis and biological assays.

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Property	Value	Source
Molecular Formula	$C_8H_{10}ClNO$	
Molecular Weight	171.62 g/mol	Calculated
Monoisotopic Mass	171.04509 Da	
Appearance	Not specified; likely a liquid or low-melting solid	Inferred
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Note: Experimental data for some properties are not readily available in public databases. These should be determined empirically for specific applications.

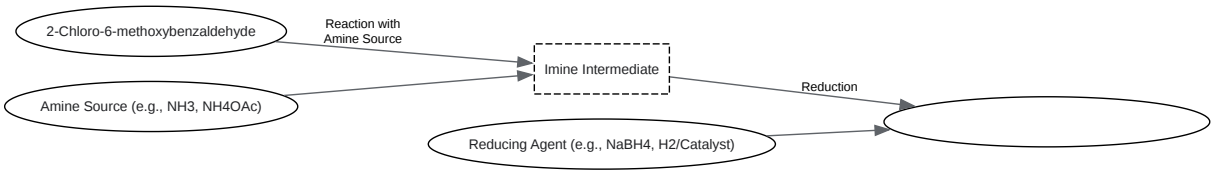
Synthesis and Manufacturing

Substituted benzylamines are pivotal intermediates in organic synthesis. The preparation of **(2-Chloro-6-methoxyphenyl)methanamine** can be approached through several established synthetic methodologies. The choice of a particular route is often dictated by the availability of starting materials, desired scale, and purity requirements.

Reductive Amination of 2-Chloro-6-methoxybenzaldehyde

A primary and widely adopted method for the synthesis of benzylamines is the reductive amination of the corresponding benzaldehyde. This two-step, one-pot process involves the formation of an imine intermediate followed by its reduction to the amine.

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Figure 2: General workflow for the synthesis of **(2-Chloro-6-methoxyphenyl)methanamine** via reductive amination.

Experimental Protocol: A Self-Validating System

The following protocol is a generalized procedure based on established methods for reductive amination. Optimization of reaction conditions (e.g., solvent, temperature, reaction time, and choice of reducing agent) is crucial for maximizing yield and purity.

Step 1: Imine Formation

- Dissolve 2-chloro-6-methoxybenzaldehyde (1.0 eq) in a suitable solvent (e.g., methanol, ethanol, or dichloromethane).
- Add an ammonia source, such as ammonium acetate or a solution of ammonia in methanol (excess, typically 5-10 eq).
- Stir the mixture at room temperature. The progress of imine formation can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS). The rationale for using an excess of the ammonia source is to drive the equilibrium towards the formation of the imine.

Step 2: Reduction

- Once imine formation is complete or has reached equilibrium, cool the reaction mixture in an ice bath.

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- Slowly add a reducing agent, such as sodium borohydride ($NaBH_4$) (typically 1.5-2.0 eq). The slow addition is critical to control the exothermic reaction and prevent side reactions.
- Allow the reaction to warm to room temperature and stir until the reduction is complete, as monitored by TLC or GC-MS.

Step 3: Work-up and Purification

- Quench the reaction by the slow addition of water.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to afford pure **(2-Chloro-6-methoxyphenyl)methanamine**.

Self-Validation: The purity of the final product should be rigorously assessed by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity. The absence of aldehyde and imine signals in the NMR spectra serves as a key validation point for the completion of the reaction.

Role in Drug Discovery and Development

Substituted benzylamines are a privileged scaffold in medicinal chemistry, appearing in a wide array of biologically active compounds. The specific substitution pattern of **(2-Chloro-6-methoxyphenyl)methanamine** offers a unique combination of steric and electronic properties that can be exploited in drug design.

The presence of a chlorine atom can enhance binding affinity through halogen bonding and improve metabolic stability by blocking potential sites of oxidation. The methoxy group, being a hydrogen bond acceptor, can also contribute to ligand-protein interactions. The strategic placement of these substituents can influence the overall conformation of the molecule, allowing for fine-tuning of its interaction with a biological target.

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While specific examples of marketed drugs containing the **(2-Chloro-6-methoxyphenyl)methanamine** moiety are not readily found, this building block is of significant interest to medicinal chemists for the synthesis of novel compounds for various therapeutic areas, including but not limited to oncology, neuroscience, and infectious diseases. Its utility lies in its ability to serve as a starting point for the generation of libraries of compounds for high-throughput screening and lead optimization.

Safety and Handling

As a primary amine and a chlorinated aromatic compound, **(2-Chloro-6-methoxyphenyl)methanamine** should be handled with appropriate safety precautions in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, is mandatory. For detailed safety information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

(2-Chloro-6-methoxyphenyl)methanamine is a valuable chemical intermediate with significant potential in the field of drug discovery. Its unique substitution pattern provides a versatile platform for the design and synthesis of novel bioactive molecules. A thorough understanding of its synthesis and physicochemical properties, as outlined in this guide, is paramount for its effective utilization in research and development endeavors.

References

- PubChemLite. **(2-chloro-6-methoxyphenyl)methanamine** (C8H10ClNO). Available at: [Link] (Accessed: January 23, 2026).

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